

An In-Depth Technical Guide to Ethylene Glycol Monoacetate (CAS 542-59-6)

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

CAS No.: 65071-98-9

Cat. No.: B7771454

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethylene glycol monoacetate (CAS 542-59-6), also known as **2-hydroxyethyl acetate**, is a bifunctional organic molecule featuring both a primary hydroxyl and an ester group.^[1] This unique structure confers versatile solvency and reactivity, positioning it as a valuable intermediate in organic synthesis and a potential component in various industrial and pharmaceutical formulations.^{[1][2]} This guide provides a comprehensive technical overview of its chemical properties, synthesis methodologies, analytical characterization, and safety considerations, with a particular focus on its relevance to research and drug development.

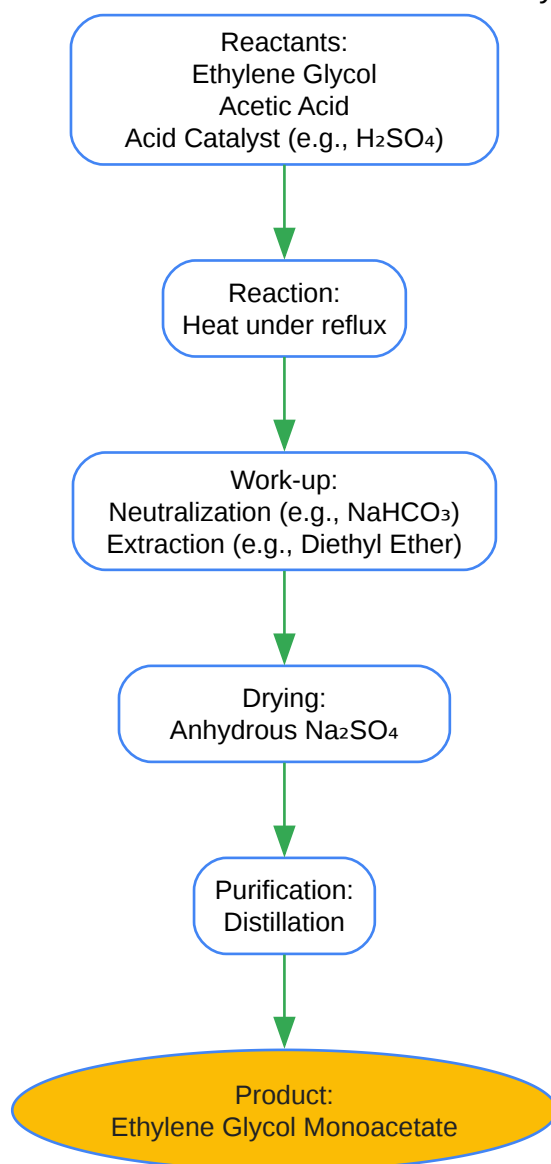
Chemical Identity and Physicochemical Properties

Ethylene glycol monoacetate is the monoester of ethylene glycol and acetic acid.^[1] Its dual functionality dictates its physical and chemical behavior, rendering it soluble in a wide range of polar and non-polar solvents.^{[1][2]}

Structure and Identification

- IUPAC Name: **2-hydroxyethyl acetate**[\[3\]](#)
- Synonyms: Glycol monoacetate, 2-Acetoxyethanol, β -Hydroxyethyl acetate[\[4\]](#)
- CAS Number: 542-59-6[\[4\]](#)
- Molecular Formula: $C_4H_8O_3$ [\[1\]](#)
- Molecular Weight: 104.10 g/mol [\[1\]](#)

Figure 2: Workflow for Direct Esterification Synthesis



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Sources

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